

An In-depth Technical Guide to the Physical Properties of Hexabutyldistannane

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Compound of Interest

Compound Name: Hexabutyldistannane

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Introduction

Hexabutyldistannane, also known as bis(tributyltin), is an organotin compound with the chemical formula $C_{24}H_{54}Sn_2$. It is a versatile reagent in organic synthesis, notably in palladium-catalyzed cross-coupling reactions (Stille coupling), deoxygenation, and desulfurization reactions.^[1] A thorough understanding of its physical properties is crucial for its safe handling, application in chemical processes, and for the development of new synthetic methodologies. This guide provides a comprehensive overview of the key physical characteristics of **Hexabutyldistannane**, supported by available data and general experimental considerations.

Physical and Chemical Properties

Hexabutyldistannane is a clear, colorless to slightly yellow liquid at room temperature.^{[2][3]} It is characterized by its insolubility in water and sensitivity to air and moisture.^{[1][4]}

Tabulated Physical Properties

The following tables summarize the key physical properties of **Hexabutyldistannane** compiled from various sources.

General Properties	
Chemical Formula	C ₂₄ H ₅₄ Sn ₂ [1][4]
Molecular Weight	580.11 g/mol [2][4][5]
Appearance	Clear colorless to slightly yellow liquid[2][3]
Odor	Mild, characteristic[6]
Thermal and Physical Constants	
Boiling Point	197-198 °C at 10 mmHg[2][3][4][7]
194 °C at 4 mmHg	
Melting Point	Not available (liquid at room temperature)[8]
Density	1.148 g/mL at 25 °C[2][3][5][9]
Refractive Index (n _{20/D})	1.512[3][4][5]
1.5105-1.5145 at 20 °C[1]	
Flash Point	110 °C (230 °F)[10]
124 °C[2][4]	
130 °C[3][8]	
Vapor Pressure	< 0.01 hPa at 20 °C
Decomposition Temperature	> 250 °C (> 482 °F)
Solubility	
Water	Insoluble/Immiscible[1][3][10]
Methanol	Slightly soluble[4]

Experimental Protocols for Property Determination

While detailed, step-by-step experimental protocols for the determination of each physical property of **Hexabutyldistannane** are not extensively published in readily available literature, this section outlines the general methodologies that are typically employed for such measurements.

Determination of Boiling Point

The boiling point of **Hexabutyldistannane** is determined under reduced pressure due to its high boiling point at atmospheric pressure, which could lead to decomposition.

Methodology:

- **Apparatus:** A distillation apparatus equipped with a short-path distillation head, a calibrated thermometer, a vacuum pump, and a manometer is used.
- **Procedure:** A sample of **Hexabutyldistannane** is placed in the distillation flask. The system is evacuated to the desired pressure (e.g., 10 mmHg). The sample is then heated gradually. The temperature at which the liquid and vapor phases are in equilibrium, as indicated by a steady condensation of vapor on the thermometer bulb, is recorded as the boiling point at that specific pressure.

Determination of Density

The density of liquid **Hexabutyldistannane** can be measured using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- **Calibration:** The pycnometer is cleaned, dried, and its weight is accurately determined. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 25 °C), and the weight is recorded. The volume of the pycnometer is calculated.
- **Measurement:** The calibrated pycnometer is filled with **Hexabutyldistannane** at the same temperature, and its weight is measured.
- **Calculation:** The density of **Hexabutyldistannane** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer.

Methodology:

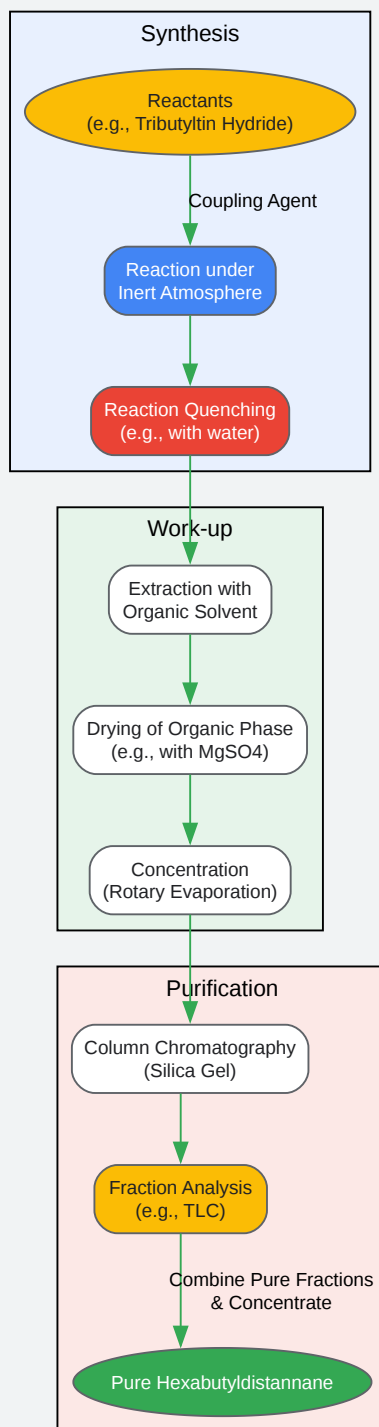
- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Measurement: A few drops of **Hexabutyldistannane** are placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale at a specified temperature (e.g., 20 °C) and wavelength (usually the sodium D-line, 589 nm).

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **Hexabutyldistannane**, as inferred from synthetic procedures for related organotin compounds.

[\[11\]](#)

General Workflow for Hexabutyldistannane Synthesis and Purification



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Caption: A generalized workflow for the synthesis and purification of **Hexabutyldistannane**.

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **Hexabutyldistannane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectra are available for **Hexabutyldistannane** and are consistent with its structure, showing characteristic signals for the butyl groups attached to the tin atoms.[3][12]
- Infrared (IR) Spectroscopy: The IR spectrum of **Hexabutyldistannane** exhibits characteristic C-H stretching and bending vibrations of the butyl groups.[12] The spectrum is typically acquired using a neat sample between salt plates (capillary cell).[12]
- Mass Spectrometry (MS): Mass spectral data for **Hexabutyldistannane** is available, often obtained through Gas Chromatography-Mass Spectrometry (GC-MS), which can be used to confirm its molecular weight and fragmentation pattern.[12][13]

Conclusion

This technical guide has provided a detailed overview of the key physical properties of **Hexabutyldistannane**, presenting quantitative data in a structured format. While specific, detailed experimental protocols for each property determination are not readily available in the surveyed literature, generalized methodologies have been described to aid researchers in their laboratory practices. The provided workflow diagram offers a visual representation of the typical synthesis and purification process. A comprehensive understanding of these physical characteristics is fundamental for the effective and safe utilization of **Hexabutyldistannane** in research and development.

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